

Biotin-DADOO Conjugation to Peptides and Nucleic Acids: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Biotin-DADOO

Cat. No.: B1667286

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Introduction

Biotinylation, the process of covalently attaching biotin to a molecule of interest, is a cornerstone technique in life sciences research and drug development. The high-affinity interaction between biotin and streptavidin (or avidin) provides a versatile tool for the detection, purification, and immobilization of proteins, nucleic acids, and other biomolecules. **Biotin-DADOO** (Biotinyl-3,6-dioxaoctanediamine), also known as EZ-Link™ Amine-PEO2-Biotin, is a popular biotinylating reagent featuring a hydrophilic polyethylene glycol (PEG) spacer arm. This spacer reduces steric hindrance, improves solubility of the resulting conjugate, and minimizes aggregation, making it an ideal choice for a wide range of applications.^{[1][2][3][4]}

These application notes provide detailed protocols for the conjugation of **Biotin-DADOO** to peptides and nucleic acids, along with methods for purification and characterization of the resulting conjugates.

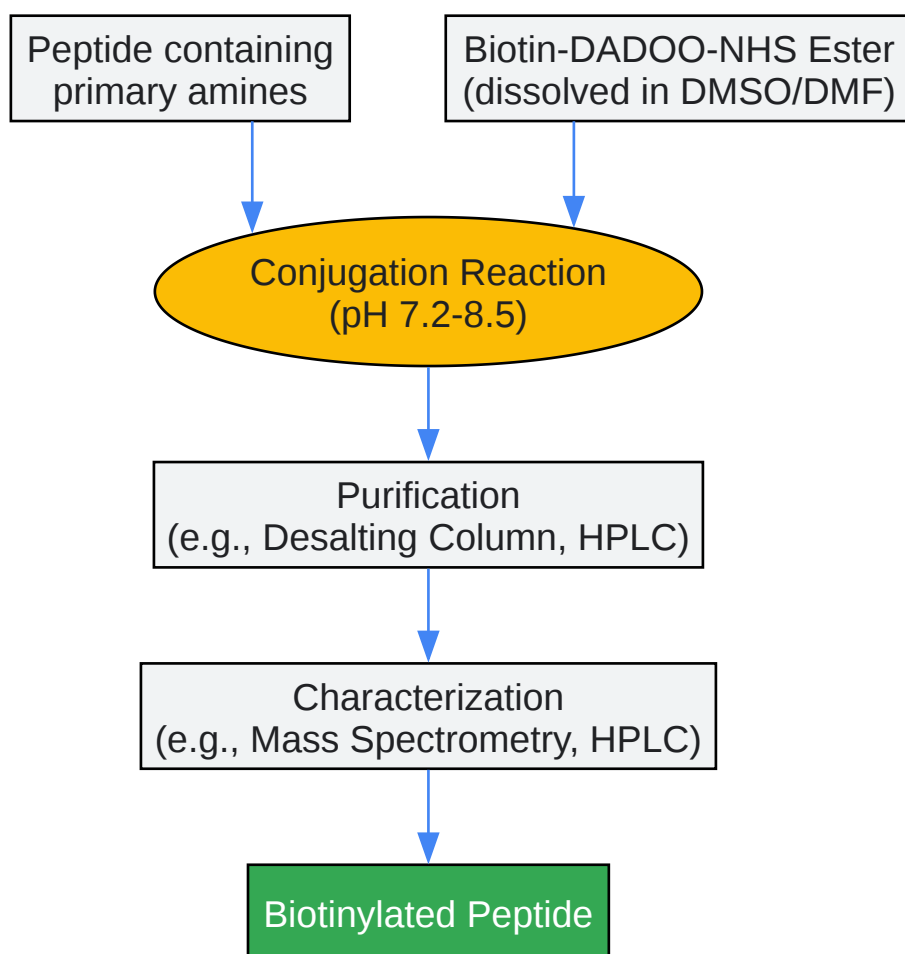
Biotin-DADOO Conjugation to Peptides

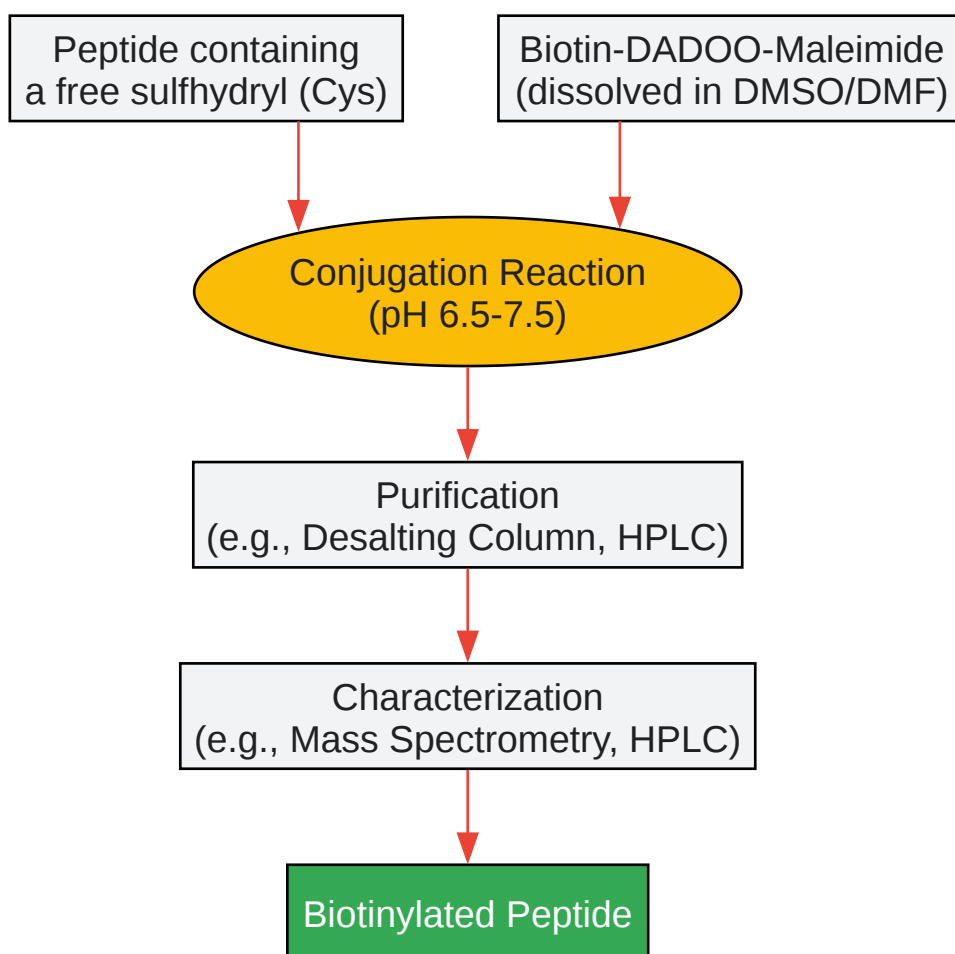
The most common methods for biotinylating peptides involve targeting primary amines or sulfhydryl groups. **Biotin-DADOO** is available with different reactive groups to facilitate these specific conjugations.

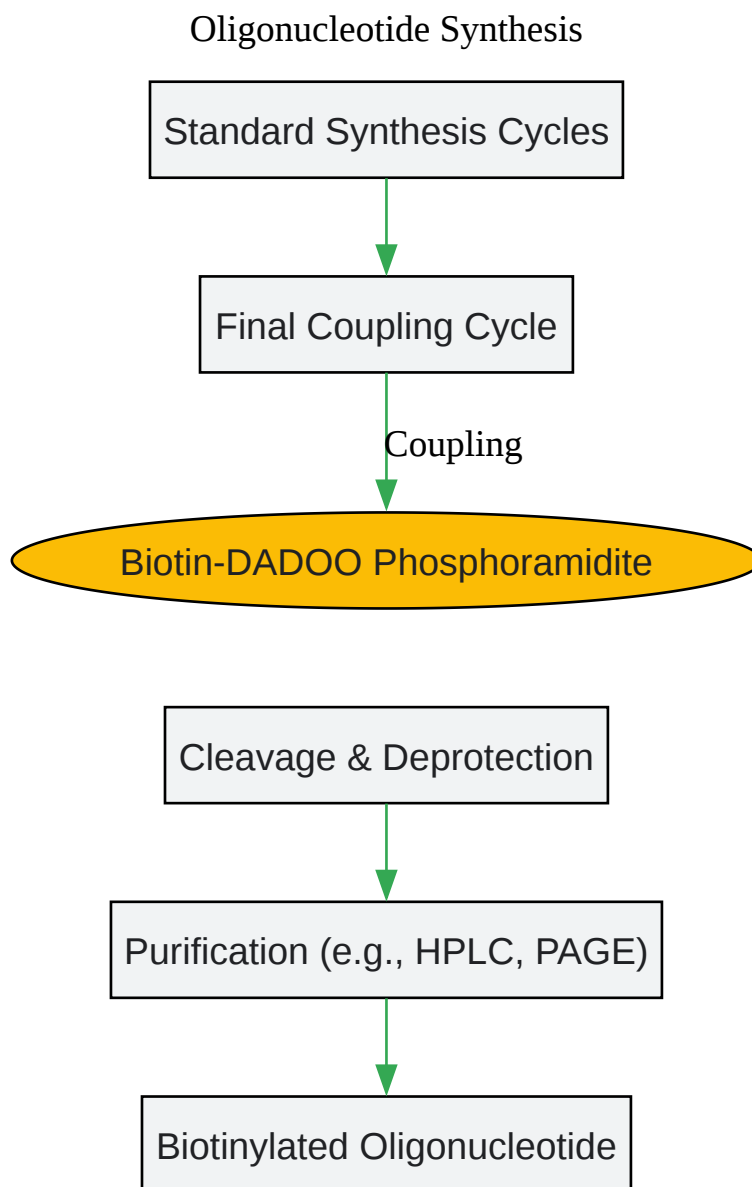
Amine-Reactive Biotinylation using Biotin-DADOO-NHS Ester

N-hydroxysuccinimide (NHS) esters of biotin react efficiently with primary amino groups (-NH₂), found at the N-terminus of a peptide and on the side chain of lysine residues, to form stable amide bonds.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Workflow:







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- To cite this document: BenchChem. [Biotin-DADOO Conjugation to Peptides and Nucleic Acids: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667286#biotin-dadoo-conjugation-to-peptides-and-nucleic-acids>]

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